

Validation of diallyl terephthalate's effectiveness in improving polymer mechanical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diallyl terephthalate

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Diallyl Terephthalate: Enhancing Polymer Mechanical Performance

A Comparative Guide for Researchers and Scientists

In the pursuit of advanced polymeric materials with superior mechanical properties, researchers continually explore novel additives and crosslinking agents. **Diallyl terephthalate** (DATP), an organic compound featuring two allyl groups, serves as a reactive diluent and crosslinking agent in the formulation of various polymers, particularly unsaturated polyester resins.[1] Its incorporation into a polymer matrix can significantly influence its thermal and mechanical stability. This guide provides a comparative analysis of the effectiveness of **diallyl terephthalate** and its close isomer, diallyl phthalate (DAP), in enhancing the mechanical properties of polymers, supported by experimental data and standardized testing protocols.

Comparative Analysis of Mechanical Properties

The addition of diallyl esters like DATP and DAP to polymer resins initiates crosslinking during curing, forming a robust three-dimensional network.[2] This structural reinforcement typically leads to improvements in properties such as tensile strength, flexural modulus, and thermal resistance. While specific quantitative data for DATP is not as widely published, the extensive data available for the closely related diallyl phthalate (DAP) provides valuable insights into the expected performance enhancements.

The following table summarizes the mechanical properties of diallyl phthalate thermosets and compares them with common alternative thermosetting resins. It is important to note that these properties can vary based on the specific formulation, curing conditions, and the inclusion of reinforcements like glass fibers.[3]

Table 1: Comparison of Mechanical Properties of Diallyl Phthalate and Alternative Thermosets

Material	Tensile Strength (MPa)	Young's Modulus (GPa)	Elongation at Break (%)	Flexural Strength (MPa)	Izod Impact Strength (J/m)
Diallyl Phthalate (DAP), neat	28	1.3	31	62	14
Diallyl Phthalate (DAP), glass fiber filled	35 - 117	4.0 - 17.0	-	-	-
Epoxy Resin	20 - 150	0.0066 - 3.0	1 - 6	-	-
Vinyl Ester Resin	~90	~3.3	6 - 9	-	-
Unsaturated Polyester Resin (UPR)	58.6 - 63	2.0 - 4.0	1.8 - 4.7	-	-

Note: Data for DAP is presented for both the neat resin and a short glass fiber-filled composite to illustrate the significant impact of reinforcement.[3]

Experimental Protocols

To validate the effectiveness of **diallyl terephthalate** in improving polymer mechanical properties, a series of standardized tests are conducted. The following are detailed methodologies for key experiments.

Sample Preparation

The initial and crucial step is the preparation of the polymer blend.

- Materials: Base polymer resin (e.g., unsaturated polyester), **diallyl terephthalate** (as the additive), and a suitable initiator (e.g., benzoyl peroxide).
- Procedure:
 - The base polymer resin is preheated to a specific temperature to reduce its viscosity.
 - A predetermined weight percentage of **diallyl terephthalate** is added to the resin and mixed thoroughly until a homogeneous solution is achieved.
 - The initiator is then added to the mixture, and it is stirred carefully to ensure uniform distribution while avoiding the entrapment of air bubbles.
 - The mixture is then poured into molds of standard dimensions for tensile and flexural testing specimens.
 - The molded specimens are cured in an oven at a specified temperature and for a specific duration to ensure complete polymerization and crosslinking.
 - Control samples of the base polymer without the DATP additive are prepared using the same procedure for comparison.

Tensile Testing

Tensile testing is performed to determine the tensile strength, Young's modulus, and elongation at break of the polymer samples.

- Standard: ASTM D638, "Standard Test Method for Tensile Properties of Plastics".
- Apparatus: A universal testing machine equipped with grips suitable for holding the dog-bone-shaped specimens.
- Procedure:

- The dimensions of the gauge section of the test specimen are measured accurately.
- The specimen is mounted securely in the grips of the universal testing machine.
- A constant rate of crosshead movement is applied to pull the specimen until it fractures.
- The load and extension data are recorded throughout the test.
- Tensile strength is calculated as the maximum load divided by the original cross-sectional area.
- Young's modulus is determined from the slope of the initial linear portion of the stress-strain curve.
- Elongation at break is calculated as the change in gauge length at the point of fracture, expressed as a percentage of the original gauge length.

Flexural Testing

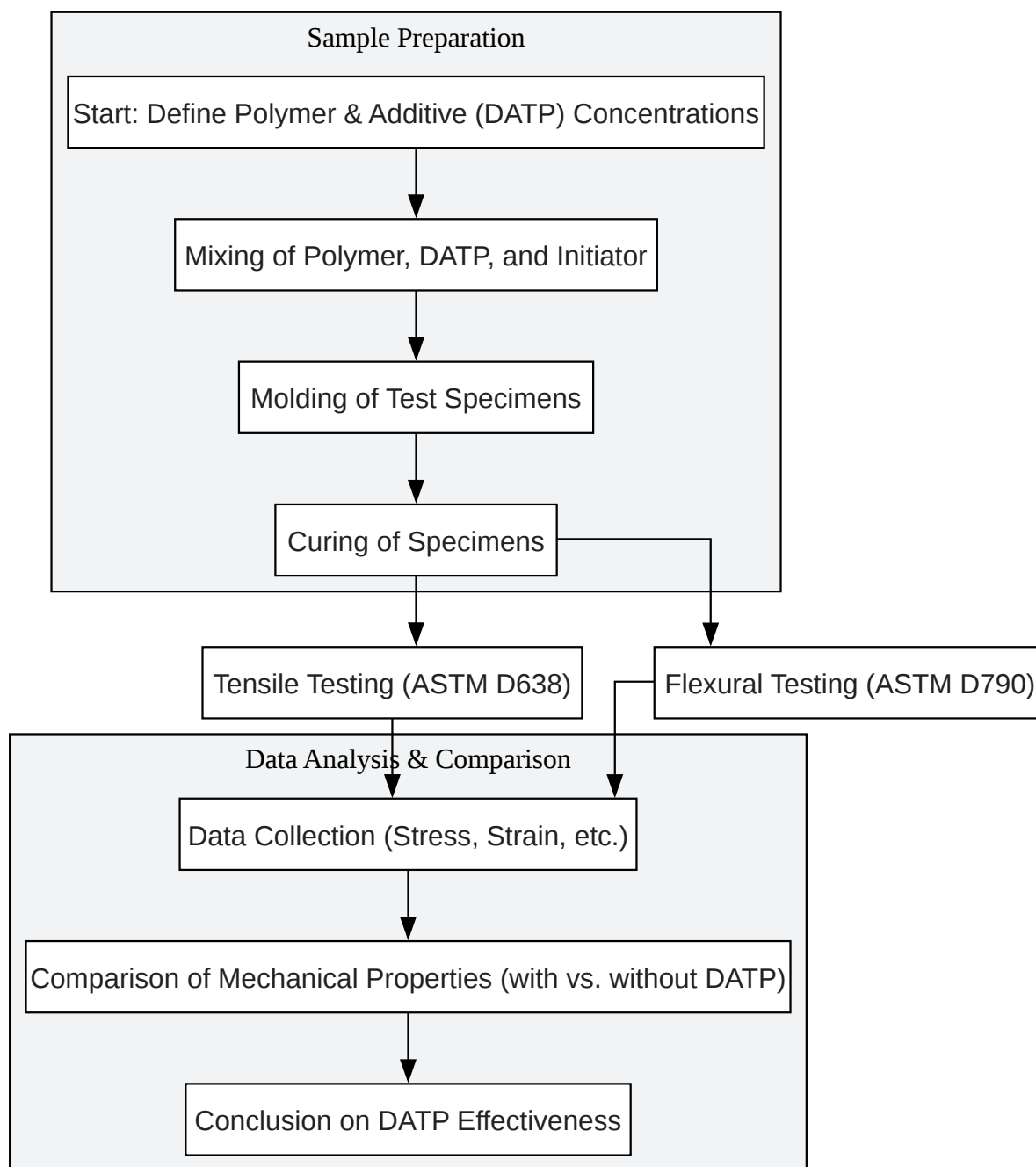
Flexural testing is used to measure the flexural strength and flexural modulus of the materials, which are important for applications where the material will be subjected to bending forces.

- Standard: ASTM D790, "Standard Test Methods for Flexural Properties of Unreinforced and Reinforced Plastics and Electrical Insulating Materials".[\[3\]](#)
- Apparatus: A universal testing machine with a three-point bending fixture.
- Procedure:
 - The rectangular test specimen is placed on two supports.
 - A load is applied to the center of the specimen at a constant rate of crosshead motion.[\[3\]](#)
 - The load and deflection are recorded until the specimen breaks or reaches a specified strain.
 - Flexural strength is calculated from the load at failure.

- Flexural modulus is determined from the slope of the stress-strain curve in the elastic region.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow of a typical experiment to validate the effectiveness of a polymer additive like **diallyl terephthalate**.



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Caption: Experimental workflow for validating polymer additive effectiveness.

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